

Personal protective equipment for handling KIN1400

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Compound of Interest

Compound Name: KIN1400

Cat. No.: B1673644

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Essential Safety and Handling Guide for KIN1400

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **KIN1400**, a potent small molecule activator of the RIG-I-like receptor (RLR) pathway with broad-spectrum antiviral activity. Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity.

Understanding KIN1400

KIN1400, with the chemical name 7-[(2-benzothiazolylamino)[4-(difluoromethoxy)phenyl]methyl]-8-quinolinol, is a solid substance used in research to trigger IRF3-dependent innate immune responses against a range of RNA viruses.^{[1][2][3]} Its CAS Number is 446826-86-4.^[4] While one Safety Data Sheet (SDS) classifies **KIN1400** as not hazardous under the Globally Harmonized System (GHS), another indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^{[5][6]} Therefore, it is imperative to handle this compound with appropriate caution.

Identifier	Value
Chemical Name	7-[(2-benzothiazolylamino)[4-(difluoromethoxy)phenyl]methyl]-8-quinolinol
CAS Number	446826-86-4[4]
Molecular Formula	C24H17F2N3O2S[4]
Molecular Weight	449.5 g/mol [4]
Appearance	Solid[7]
Purity	>98%[4]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 2 mg/ml[4]
Storage	-20°C[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **KIN1400**:

Protection Type	Specific Recommendations
Eye Protection	Safety goggles with side-shields.[5]
Hand Protection	Protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a fully-buttoned lab coat.[5]
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form to avoid dust and aerosol formation.[5]

Operational Plan: Safe Handling Procedures

Strict adherence to the following operational procedures will minimize the risk of exposure and contamination.

3.1. Engineering Controls:

- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[\[5\]](#)
- Ensure a safety shower and eyewash station are readily accessible.[\[5\]](#)

3.2. Handling Powder:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Weighing: Conduct all weighing and aliquoting of **KIN1400** powder within a chemical fume hood to prevent inhalation of dust.
- Spill Prevention: Handle with care to avoid creating dust.

3.3. Preparing Solutions:

- Solvent Selection: **KIN1400** is soluble in DMSO at approximately 30 mg/ml.[\[7\]](#)
- Dissolving: When dissolving, do so within a chemical fume hood. Purge the solvent of choice with an inert gas before preparing the stock solution.[\[7\]](#)
- Storage of Solutions: Store stock solutions at -20°C for short-term (days to weeks) or -80°C for long-term (months).[\[5\]](#)

3.4. General Hygiene:

- Wash hands thoroughly after handling.[\[7\]](#)
- Do not eat, drink, or smoke in laboratory areas where **KIN1400** is handled.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)

Disposal Plan

Proper disposal is crucial to prevent environmental contamination, as **KIN1400** is classified as very toxic to aquatic life.[5]

- **Waste Collection:** Collect all **KIN1400** waste, including empty containers, contaminated PPE, and unused solutions, in a designated and clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]
- **Environmental Release:** Avoid release to the environment.[5]

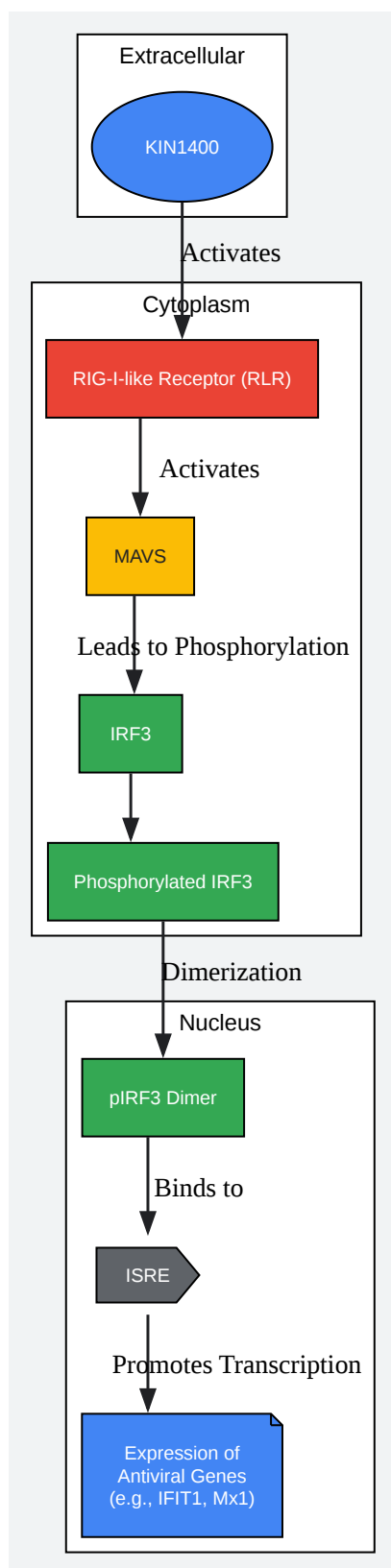
Experimental Protocols and Signaling Pathway

5.1. Key Experimental Application: Antiviral Activity

KIN1400 has demonstrated efficacy in inhibiting the replication of various RNA viruses, including West Nile Virus (WNV), Dengue Virus (DV), and Hepatitis C Virus (HCV).[1][4] It functions by activating the RLR pathway, which leads to the expression of innate immune genes.[4]

5.2. Signaling Pathway Diagram

The diagram below illustrates the activation of the IRF3-dependent innate immune response by **KIN1400**.



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